

Application Note: Synthesis & Utilization of 4-(3-chloropropyl)-1H-pyrazole

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Compound of Interest

Compound Name: 4-(3-chloropropyl)-1H-pyrazole

CAS No.: 84302-83-0

Cat. No.: B3156977

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Executive Summary & Strategic Context

The Challenge: Commercial strobilurins (e.g., Pyraclostrobin) rely heavily on N-aryl pyrazole cores with ether linkages at the 3-position. However, the rapid emergence of resistance (specifically the G143A mutation in cytochrome bc1) necessitates the development of "Next-Generation" analogs.

The Solution: **4-(3-chloropropyl)-1H-pyrazole** serves as a critical "linker scaffold." Unlike standard intermediates, this molecule provides an alkyl tether at the 4-position. This allows medicinal chemists to:

- **Extend the Pharmacophore:** Reach into novel binding pockets within the Qo site of the cytochrome bc1 complex.
- **Hybridize Actives:** Link the pyrazole core to secondary toxophores (e.g., SDHI moieties) to create dual-action fungicides.
- **Modulate Lipophilicity:** The propyl chain offers a tunable spacer that influences LogP without introducing polar donors.

This Application Note details a robust, scalable protocol for synthesizing this intermediate, focusing on regiochemical fidelity (C4-alkylation vs. N-alkylation) and chemoselectivity (preserving the alkyl chloride).

Synthetic Strategy & Mechanism

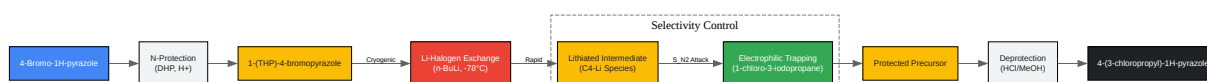
The synthesis of 4-alkylpyrazoles is chemically distinct from the 3-alkoxy derivatives used in generic pyraclostrobin. Direct alkylation of the pyrazole ring at C4 is difficult due to the nucleophilicity of the ring nitrogens.

Our Approach: C-Lithiation of N-Protected Pyrazole We utilize a Metal-Halogen Exchange (MHE) strategy. This method guarantees regioselectivity at the C4 position and prevents the formation of regioisomeric mixtures common in condensation reactions.

Critical Process Parameters (CPPs):

- **N-Protection:** Essential to block the acidic NH proton and direct lithiation. We utilize the Tetrahydropyranyl (THP) group for its stability to basic organolithiums and facile acidic removal.
- **Electrophile Selection:** We employ 1-chloro-3-iodopropane. The iodide is significantly more reactive toward the lithiated species than the chloride, ensuring the terminal chlorine remains intact for downstream coupling.

Pathway Visualization



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Figure 1: Step-wise synthetic workflow emphasizing the lithiation-trapping sequence to ensure C4 regioselectivity.

Detailed Experimental Protocol

Phase 1: N-Protection (THP Installation)

Objective: Mask the pyrazole nitrogen to enable lithiation.

Reagents:

- 4-Bromo-1H-pyrazole (1.0 eq)
- 3,4-Dihydro-2H-pyran (DHP) (1.5 eq)
- p-Toluenesulfonic acid (PTSA) (0.05 eq)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Dissolve 4-bromo-1H-pyrazole (14.7 g, 100 mmol) in DCM (150 mL) in a round-bottom flask.
- Add PTSA (0.95 g, 5 mmol) followed by dropwise addition of DHP (12.6 g, 150 mmol) at 0°C.
- Allow to warm to Room Temperature (RT) and stir for 4 hours.
- QC Check: TLC (Hexane:EtOAc 4:1) should show disappearance of starting material () and appearance of a higher spot ().
- Wash with sat. [1][2] NaHCO₃, dry over Na₂SO₄, and concentrate.
- Result: 1-(Tetrahydro-2H-pyran-2-yl)-4-bromopyrazole. Used directly without column purification if purity >95%.

Phase 2: C-Alkylation via Lithiation (The Critical Step)

Objective: Install the chloropropyl chain without touching the chloro-group.

Reagents:

- 1-(THP)-4-bromopyrazole (from Phase 1) (1.0 eq)
- n-Butyllithium (2.5 M in hexanes) (1.1 eq)
- 1-Chloro-3-iodopropane (1.2 eq)
- THF (Anhydrous, inhibitor-free)

Protocol:

- Setup: Flame-dry a 3-neck flask under Argon atmosphere. Add the protected pyrazole (23.1 g, 100 mmol) and THF (200 mL).
- Cryogenic Cooling: Cool the solution to -78°C (Dry ice/Acetone bath). Note: Temperature control is vital to prevent THP ring opening.
- Lithiation: Add n-BuLi (44 mL, 110 mmol) dropwise over 20 mins. Maintain internal temp $< -70^{\circ}\text{C}$. Stir for 30 mins at -78°C .
- Trapping: Add 1-chloro-3-iodopropane (24.5 g, 120 mmol) dropwise.
 - Mechanistic Insight: The Lithium species attacks the Iodine (soft electrophile) preferentially? No, this is an alkylation. The C-Li attacks the C-I bond because Iodine is a better leaving group than Chlorine.
- Warming: Stir at -78°C for 1 hour, then allow to warm slowly to 0°C over 2 hours.
- Quench: Quench with sat. NH_4Cl solution. Extract with EtOAc.

Phase 3: Deprotection & Isolation

Objective: Remove the THP group to liberate the free amine.

Protocol:

- Dissolve the crude alkylated intermediate in Methanol (100 mL).

- Add 2M HCl (aq) (50 mL) or concentrated HCl (5 mL) and stir at RT for 3 hours.
- Neutralization: Adjust pH to ~8 using sat. NaHCO₃.
- Extraction: Extract with DCM (3 x 100 mL).
- Purification: The crude oil often requires Flash Column Chromatography (Gradient: 0-5% MeOH in DCM).
- Yield Target: 65-75% overall yield.

Analytical Validation (QC)

Verify the identity of your intermediate using the following specifications.

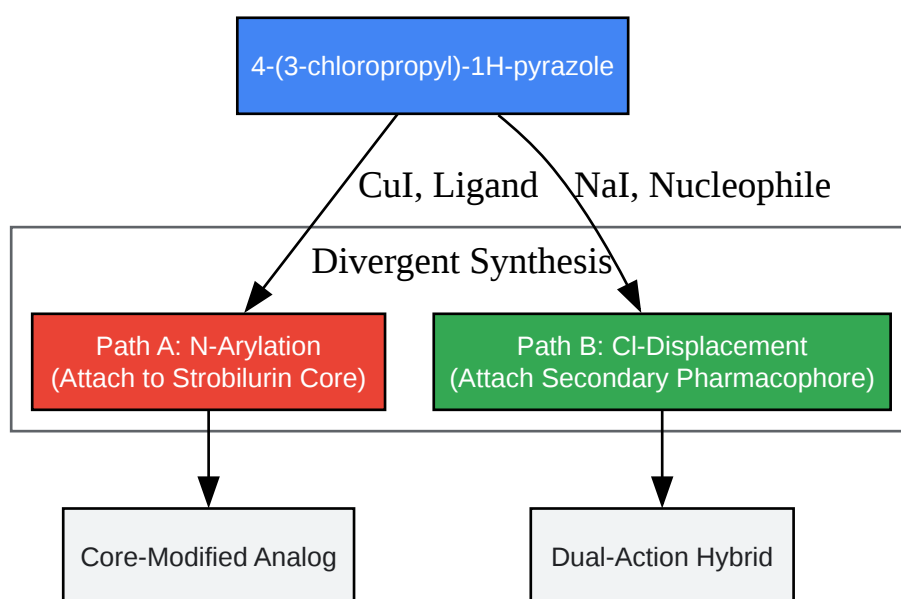
Parameter	Expected Result	Interpretation
1H NMR (CDCl ₃)	7.40 (s, 2H)	Pyrazole C3/C5 protons (equivalent due to tautomerism).
3.52 (t, 2H)	(Terminal chloropropyl).	Confirms substitution at C4.
2.65 (t, 2H)	Pyrazole (Benzylic-like position).	
2.05 (m, 2H)	Central methylene of propyl chain.	
13C NMR	~118 ppm (C4), ~133 ppm (C3/5)	
LC-MS (ESI+)	[M+H] ⁺ = 145.05 / 147.05	Characteristic 3:1 Chlorine isotope pattern.

Application: Coupling to Strobilurin Pharmacophores[3]

Once synthesized, **4-(3-chloropropyl)-1H-pyrazole** acts as the nucleophile in the next step.

Pathway to Analogs:

- N-Arylation: The free NH of the pyrazole is coupled to the strobilurin aryl core (e.g., via Ullmann or Buchwald-Hartwig coupling) [1].
- Side-Chain Functionalization: The chloropropyl tail is used to alkylate secondary amines or thiols, creating "Hybrid" fungicides (e.g., Pyrazole-Triazole hybrids) [2].



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Figure 2: Divergent utility of the intermediate in medicinal chemistry campaigns.

Safety & Handling

- 1-Chloro-3-iodopropane: Alkylating agent. Potential carcinogen. Handle in a fume hood.
- n-Butyllithium: Pyrophoric. Requires anhydrous conditions and inert atmosphere (Argon/Nitrogen).
- Intermediate: Likely a skin/eye irritant (H315, H319). Wear nitrile gloves and safety glasses.

References

- Li, M., et al. (2010).[3] "Design, synthesis and biological activities of new strobilurin derivatives containing substituted pyrazoles." Pest Management Science.
- Hao, Z., et al. (2021).[4] "Design, Synthesis, and Evaluation of Fungicidal Activity of Novel Pyrazole-Containing Strobilurin Derivatives." Chinese Journal of Chemistry.
- Knochel, P., et al. (2011). "Functionalization of Heterocycles via C-H Activation or Halogen-Metal Exchange." Chemical Reviews. (General reference for Li-Halogen exchange protocols).
- Fisher Scientific. (2025). "Safety Data Sheet: Pyrazole Derivatives."

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- [1. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [2. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [3. Design, synthesis and biological activities of new strobilurin derivatives containing substituted pyrazoles - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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